

Proper Disposal of Inosine-13C3: A Comprehensive Guide

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Compound of Interest

Compound Name: Inosine-13C3

Cat. No.: B12384670

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Inosine-13C3**, a stable, non-radioactive isotopically labeled compound. The key principle governing its disposal is that the carbon-13 isotope does not confer radiological hazards; therefore, disposal procedures are dictated by the chemical properties of the parent compound, Inosine.^{[1][2][3]} Adherence to these guidelines is crucial for maintaining laboratory safety and ensuring regulatory compliance.

Core Safety Principles

Inosine-13C3 is not radioactive and requires no special radiological precautions.^{[1][4]} The primary safety considerations are identical to those for unlabeled Inosine. Always consult the Safety Data Sheet (SDS) for the unlabeled compound to fully understand its chemical hazards.

Quantitative Data Summary for Inosine

The disposal procedure for **Inosine-13C3** is based on the characteristics of Inosine. The following table summarizes key data for the parent compound.

Property	Value
CAS Number	58-63-9
Molecular Formula	C ₁₀ H ₁₂ N ₄ O ₅
Molecular Weight	268.23 g/mol
Appearance	Solid
Solubility in Water	Approx. 10 mg/ml
Incompatible Materials	Strong oxidizers

Note: Data is for the unlabeled Inosine compound.

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Inosine-13C3**.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including gloves, safety glasses with side-shields, and a lab coat.

2. Waste Identification and Segregation:

- Treat **Inosine-13C3** as a chemical waste product.
- Do not mix with general laboratory waste.
- Avoid mixing with radioactive waste, as this can lead to costly and complex disposal procedures.

3. Containerization:

- Place the **Inosine-13C3** waste in a suitable, clearly labeled, and sealed container. If possible, use the original container.
- For any contaminated materials, such as gloves, weighing papers, or pipette tips, dispose of them as chemical waste in the same manner as the compound itself.

4. Labeling:

- Clearly label the waste container with the chemical name: "**Inosine-13C3** Waste."
- Include any relevant hazard information based on the Inosine SDS (e.g., "Irritant" if applicable).

5. Storage:

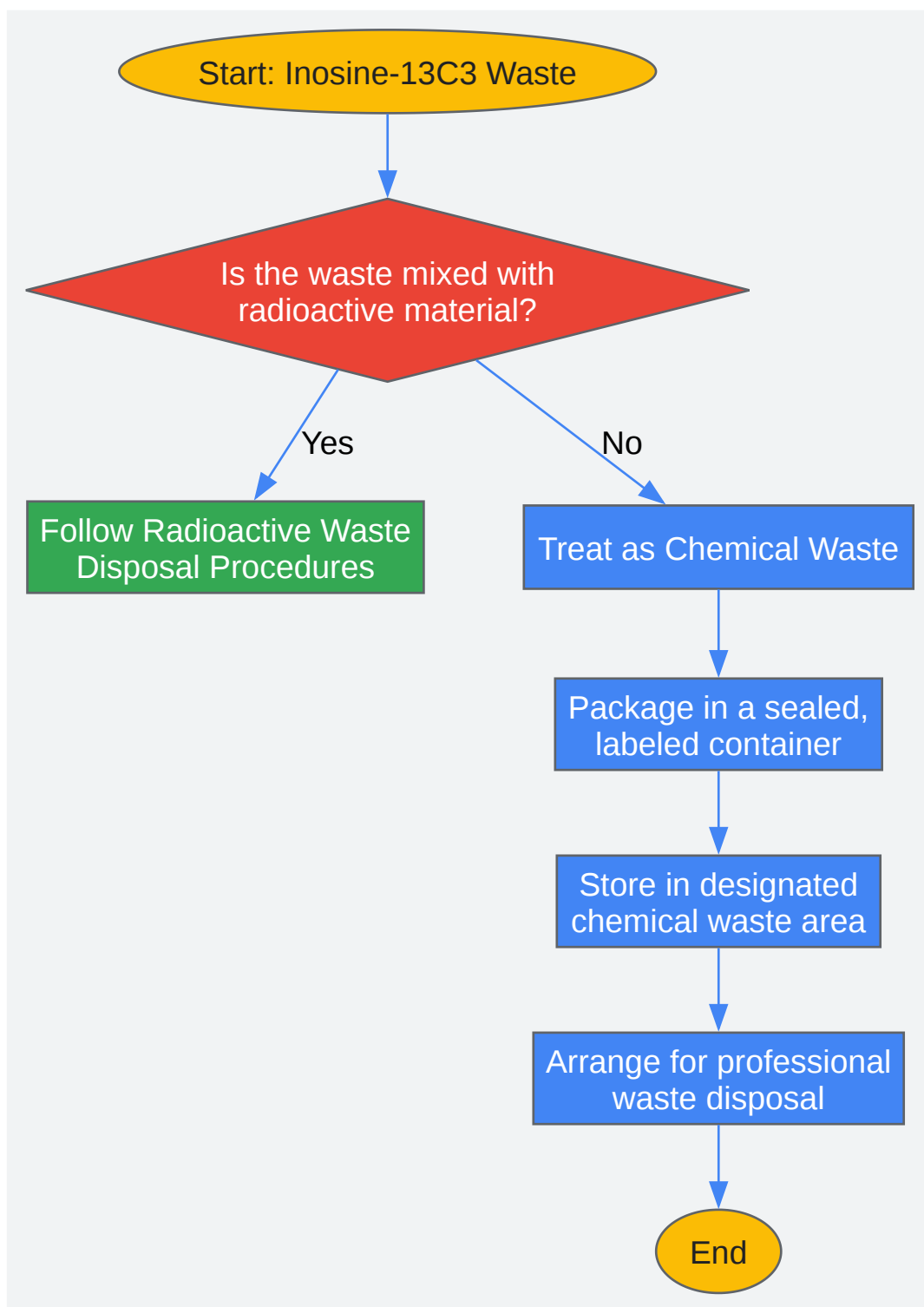
- Store the sealed and labeled waste container in a designated, well-ventilated chemical waste storage area.
- Ensure it is stored away from incompatible materials, such as strong oxidizers.

6. Professional Disposal:

- Arrange for the collection and disposal of the chemical waste through a licensed professional waste disposal service.
- Provide the disposal company with all available safety information, including the Safety Data Sheet for Inosine.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Inosine-13C3**.



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Caption: Decision workflow for the proper disposal of **Inosine-13C3**.

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